

Application Notes and Protocols for TH10785 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Abstract

TH10785 is a potent activator of 8-oxoguanine DNA glycosylase 1 (OGG1), a key enzyme in the base excision repair (BER) pathway responsible for repairing oxidative DNA damage. This document provides detailed application notes and experimental protocols for the utilization of **TH10785** in cell culture settings. It includes information on its mechanism of action, recommended working concentrations, and step-by-step procedures for cell viability, apoptosis, and Western blotting assays.

Introduction

Oxidative stress can lead to various forms of DNA damage, with 8-oxoguanine (8-oxoG) being one of the most common lesions. The accumulation of 8-oxoG can result in mutations and cellular dysfunction, contributing to aging and various diseases. **TH10785** activates OGG1, enhancing the repair of oxidative DNA damage. Notably, **TH10785** induces a novel β , δ -lyase activity in OGG1, altering the canonical BER pathway. This makes the subsequent repair step independent of APE1 and reliant on polynucleotide kinase phosphatase (PNKP1). These characteristics make **TH10785** a valuable tool for studying oxidative DNA damage repair and a potential therapeutic agent.

Data Presentation







The following table summarizes quantitative data for **TH10785** from various cell culture experiments.



Parameter	Cell Line	Concentrati on Range	Incubation Time	Observed Effect	Reference
OGG1 Activation	U2OS	6.25 μΜ	30 min	Induces de novo β , δ -elimination in vitro.	
DNA Repair	U2OS	10 μΜ	0-2 min	Increases OGG1- mediated repair of AP sites.	
PNKP1 Dependence	U2OS	0-20 μΜ	72 h	Shifts cells toward PNKP1 dependence.	
OGG1 Recruitment	U2OS OGG1-GFP	1 μΜ	0-2 min	Increased recruitment of OGG1 to laser-damaged sites.	
Oxidative Damage	U2OS	10 μΜ	1 h	Decreased oxidative damage in guanine-rich regions.	
Paraptosis Inhibition	Lens Epithelial Cells (LECs)	10 μΜ	8 h	Suppresses H ₂ O ₂ -induced paraptosis.	
T-cell function	Human T- cells	Not Specified	Not Specified	Reduces activation- induced 8- ohdG and	

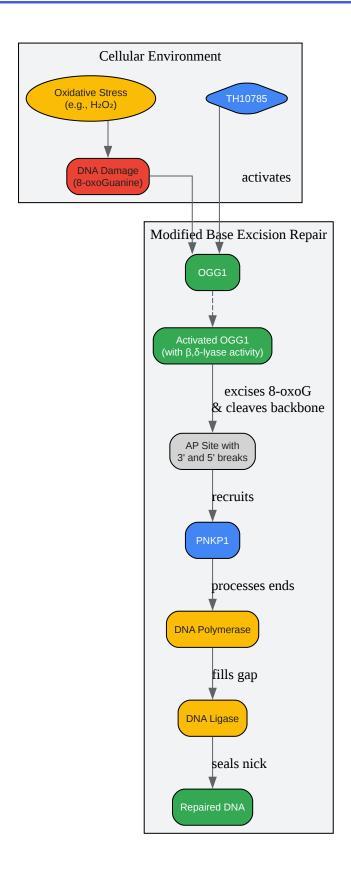


pH2AX accumulation.

Signaling Pathway

The activation of OGG1 by TH10785 initiates a modified base excision repair pathway.





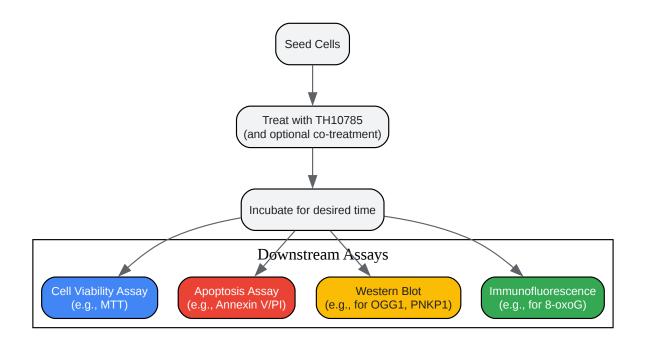
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Caption: TH10785-mediated OGG1 signaling pathway.



Experimental Workflow

A general workflow for studying the effects of **TH10785** in cell culture is depicted below.



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